Foreword: Navigating the Landscape of Specialized Chemical Intermediates

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Compound of Interest

Compound Name:	*(2-Chloro-3,5-dimethylphenyl)methanol*
Cat. No.:	*B14029972*

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In the fast-paced world of drug discovery and materials science, the exploration of novel chemical entities is paramount. **(2-Chloro-3,5-dimethylphenyl)methanol** emerges as a compound of significant interest, not because of a long history of application, but due to the unique combination of structural motifs it presents to the synthetic chemist. As a substituted benzyl alcohol, it offers a versatile handle for molecular elaboration, while its specific substitution pattern—a chlorine atom and two methyl groups on the aromatic ring—provides a nuanced tool for modulating physicochemical and pharmacological properties.

This guide is designed for the practicing researcher and drug development professional. It moves beyond a simple recitation of data, offering a deeper, field-proven perspective. We will delve into the known properties of this molecule, propose robust synthetic strategies based on established chemical principles, and explore its potential applications as a valuable building block in medicinal chemistry. Where experimental data is not publicly available, we will rely on expert theoretical analysis to predict chemical behavior, ensuring this document serves as a practical and trustworthy resource for your research endeavors.

Molecular Identity and Physicochemical Properties

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(2-Chloro-3,5-dimethylphenyl)methanol, identified by CAS Number 1781450-68-7, is a substituted aromatic alcohol.[1] Its structure is characterized by a benzene ring substituted with a chloromethyl group at position 1, a chlorine atom at position 2, and two methyl groups at positions 3 and 5. This specific arrangement of substituents dictates its reactivity and potential utility.

Chemical Structure and Identifiers

The fundamental structural and identifying information for **(2-Chloro-3,5-dimethylphenyl)methanol** is summarized in the table below.

Property	Value	Source
IUPAC Name	(2-chloro-3,5-dimethylphenyl)methanol	[1]
CAS Number	1781450-68-7	[1]
Molecular Formula	$C_9H_{11}ClO$	[1]
Molecular Weight	170.64 g/mol	[1]
Canonical SMILES	CC1=CC(C)=C(Cl)C(CO)=C1	[1]
InChI Key	QUURYOCLMZCDLB-UHFFFAOYSA-N	[1]
Calculated LogP	2.84	[1]

Physicochemical Characteristics

Detailed experimental data on the physical properties of **(2-Chloro-3,5-dimethylphenyl)methanol** are not widely reported in publicly accessible literature. However, based on its structure as a solid organic compound, the following characteristics can be anticipated:

- Appearance: Expected to be a white to off-white solid at room temperature.
- Solubility: Likely to exhibit low solubility in water and good solubility in common organic solvents such as methanol, ethanol, dichloromethane, and ethyl acetate.

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- Melting & Boiling Points: Specific values are not available. The melting point is expected to be moderately above room temperature, and the boiling point would be significantly higher, likely over 200°C at atmospheric pressure.

Synthesis and Chemical Reactivity

While specific industrial synthesis routes for this compound are proprietary, a reliable laboratory-scale synthesis can be proposed based on the reduction of a suitable carboxylic acid or aldehyde precursor.

Proposed Synthetic Protocol: Reduction of 2-Chloro-3,5-dimethylbenzoic Acid

The most direct and reliable route to synthesize **(2-Chloro-3,5-dimethylphenyl)methanol** is through the reduction of 2-chloro-3,5-dimethylbenzoic acid. This precursor is commercially available, making this a practical approach.

Causality of Experimental Choices: Lithium aluminum hydride ($LiAlH_4$) is chosen as the reducing agent due to its high reactivity, which is necessary for the efficient reduction of a carboxylic acid to a primary alcohol. Anhydrous tetrahydrofuran (THF) is the solvent of choice because it is aprotic, effectively solubilizes the $LiAlH_4$, and is stable to the reaction conditions. The reaction is initiated at 0°C to control the initial exothermic reaction and then brought to reflux to ensure the reaction goes to completion. An acidic workup is required to protonate the resulting alkoxide and to neutralize any remaining reducing agent.

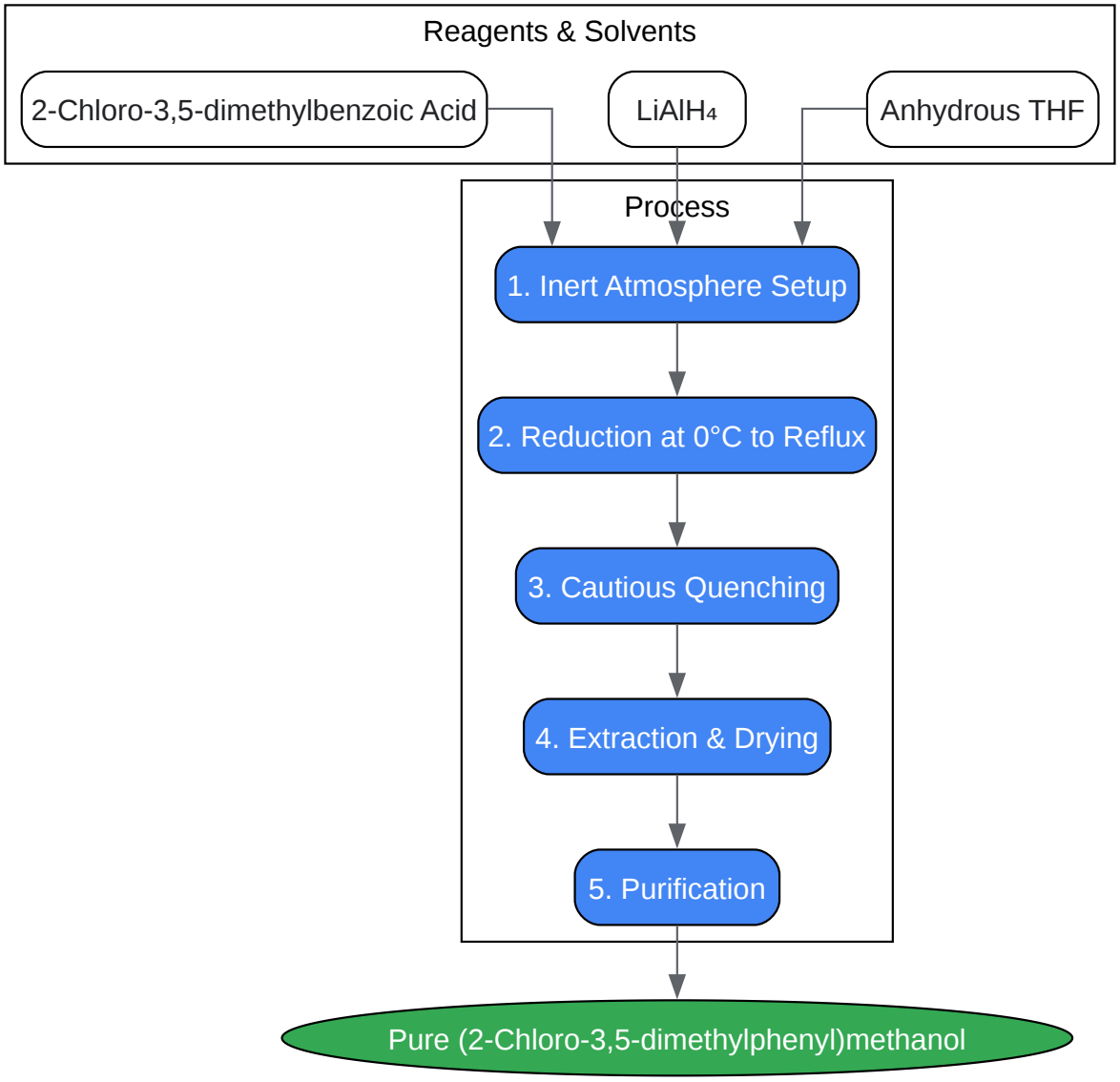
Step-by-Step Methodology:

- Reaction Setup: A dry, three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. The system is flushed with dry nitrogen.
- Reagent Addition: Anhydrous THF is added to the flask, followed by the slow, portion-wise addition of lithium aluminum hydride ($LiAlH_4$) at 0°C (ice bath).
- Substrate Introduction: A solution of 2-chloro-3,5-dimethylbenzoic acid in anhydrous THF is added dropwise to the stirred suspension of $LiAlH_4$ at 0°C.

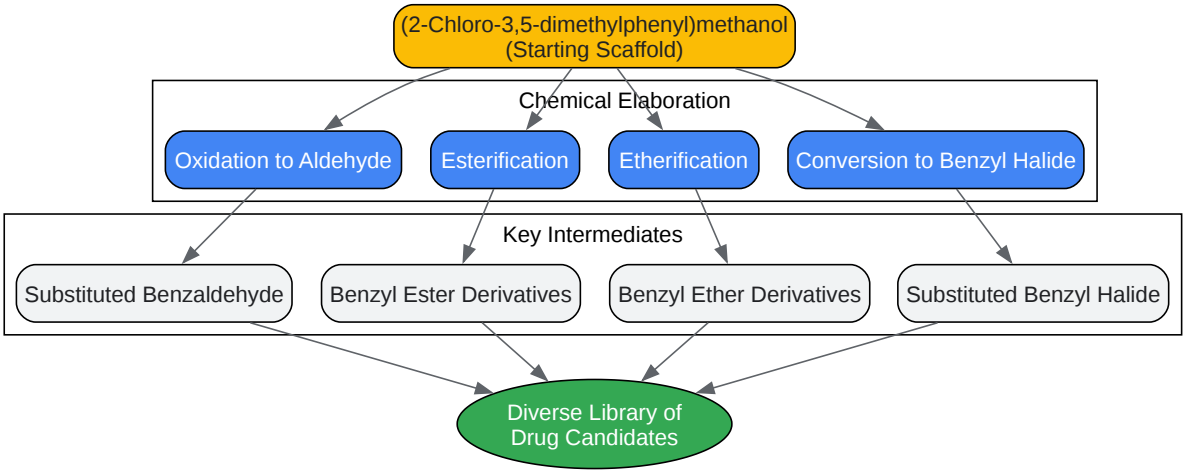
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- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 2-4 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Quenching: The reaction is cooled to 0°C and cautiously quenched by the sequential, dropwise addition of water, followed by 15% aqueous NaOH, and then more water.
- Workup and Isolation: The resulting solids are filtered off, and the filtrate is concentrated under reduced pressure. The residue is taken up in ethyl acetate and washed with brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated to yield the crude product.
- Purification: The crude **(2-Chloro-3,5-dimethylphenyl)methanol** can be purified by column chromatography on silica gel or by recrystallization.

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